

4-Bromo-2,3-dimethylbenzoic acid safety data sheet (SDS) information

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Compound of Interest

Compound Name: 4-Bromo-2,3-dimethylbenzoic acid

Cat. No.: B1524940

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An In-Depth Technical Guide to the Safe Handling of **4-Bromo-2,3-dimethylbenzoic Acid** and Structurally Related Halogenated Aromatic Compounds

This guide provides a comprehensive overview of the essential safety protocols for **4-Bromo-2,3-dimethylbenzoic acid**. In the absence of a specific Safety Data Sheet (SDS) for this compound in the conducted literature search, this document synthesizes critical safety information from SDSs of structurally analogous compounds, including 4-Bromo-2-methylbenzoic acid, 4-Bromo-3,5-dimethylbenzoic acid, and other halogenated benzoic acid derivatives. This approach ensures a robust and cautious framework for handling, grounded in established data for similar chemical entities. Researchers must, however, always consult the specific SDS provided by the chemical supplier before commencing any work.

Hazard Identification and GHS Classification

Based on an analysis of related brominated benzoic acid derivatives, **4-Bromo-2,3-dimethylbenzoic acid** should be handled as a hazardous substance with the potential for significant acute and chronic health effects. The Globally Harmonized System (GHS) classifications for analogous compounds provide a strong predictive framework for its potential hazards.

Anticipated GHS Classification:

Hazard Class	Category	Hazard Statement	Source Analogy
Acute Toxicity, Oral	Category 3 or 4	H301: Toxic if swallowed or H302: Harmful if swallowed. [1][2][3]	4-Bromo-2-methylbenzoic acid is classified as Acute Toxicity - Oral, Category 3[1]. 4-Bromo-3,5-dimethylbenzoic acid and 4-Bromobenzoic acid are classified as Category 4.[2][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[2][5][6][7]	This is a common classification for halogenated benzoic acids.
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation.[2][5][6][7]	Consistently listed for similar compounds.
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[2][5][7]	Associated with irritant dusts and vapors.

Signal Word: Danger[1] or Warning[2][5]

Hazard Pictograms:

(Skull and Crossbones, Exclamation Mark)

Physical and Chemical Properties

While specific data for **4-Bromo-2,3-dimethylbenzoic acid** is limited, the properties of its isomers and related compounds are useful for anticipating its physical behavior.

Property	Value	Compound	Source
Molecular Formula	C ₉ H ₉ BrO ₂	4-Bromo-2,3-dimethylbenzoic acid	N/A
Molecular Weight	229.07 g/mol	4-Bromo-3,5-dimethylbenzoic acid[7]	PubChem[7]
Appearance	Solid, crystalline powder (anticipated)	General class of benzoic acids[8][9]	Flinn Scientific, VelocityEHS[8][9]
Melting Point	180-184 °C	4-Bromo-2-methylbenzoic acid	Sigma-Aldrich
Solubility	Slightly soluble in water; soluble in alcohol and diethyl ether (anticipated).[10]	4-Bromobenzoic acid[10]	Sigma-Aldrich[10]

Safe Handling and Storage Protocols

A proactive approach to exposure minimization is paramount when working with halogenated aromatic compounds. The principles of the hierarchy of controls should be applied, prioritizing engineering controls, followed by administrative controls and, finally, personal protective equipment (PPE).

Engineering Controls: The Primary Barrier

- **Chemical Fume Hood:** All weighing, transferring, and experimental manipulations involving **4-Bromo-2,3-dimethylbenzoic acid** must be conducted within a properly functioning and certified chemical fume hood.[11][12][13] This is the most critical engineering control to prevent inhalation of dust or vapors.[11]
- **Ventilation:** Ensure adequate general laboratory ventilation to maintain low background concentrations of airborne contaminants.[5]

Administrative Controls & Work Practices

- Designated Area: Establish a designated area within the laboratory specifically for working with this compound.[\[12\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[\[5\]](#)[\[8\]](#)[\[13\]](#) Do not eat, drink, or smoke in areas where this chemical is handled or stored.[\[1\]](#)[\[2\]](#)
- Minimizing Dust: Handle the solid material carefully to minimize dust generation.[\[5\]](#)[\[8\]](#)

Personal Protective Equipment (PPE): The Final Defense

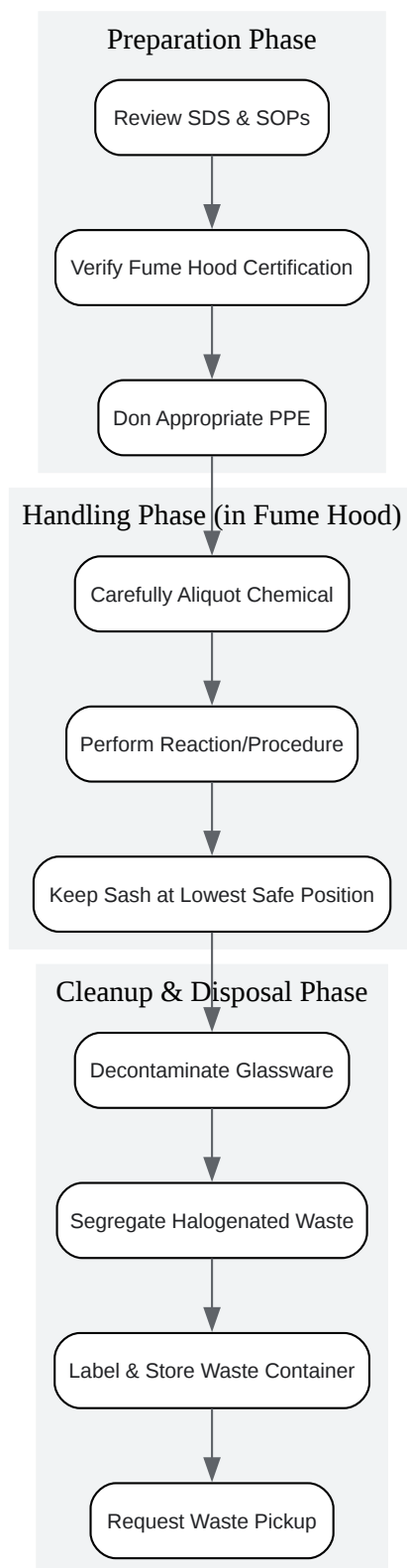
- Eye and Face Protection: Wear chemical safety goggles with side shields conforming to EN166 (EU) or NIOSH (US) standards.[\[1\]](#) A face shield may be required for splash-prone operations.[\[14\]](#)
- Skin Protection:
 - Gloves: Chemical-resistant gloves (e.g., nitrile rubber) are mandatory. Inspect gloves for integrity before each use and change them frequently.[\[11\]](#)
 - Lab Coat: A flame-resistant lab coat or chemically impervious apron must be worn.[\[11\]](#)[\[14\]](#)
- Respiratory Protection: In situations where a fume hood is not available or if exposure limits are exceeded, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates must be used.[\[1\]](#)[\[11\]](#)

Storage Requirements

- Container: Store in a tightly closed, properly labeled container.[\[2\]](#)[\[5\]](#)[\[12\]](#)[\[15\]](#)
- Location: Keep in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.[\[5\]](#)[\[8\]](#)[\[12\]](#)
- Incompatibilities: Segregate from strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)[\[8\]](#)[\[12\]](#)[\[15\]](#)

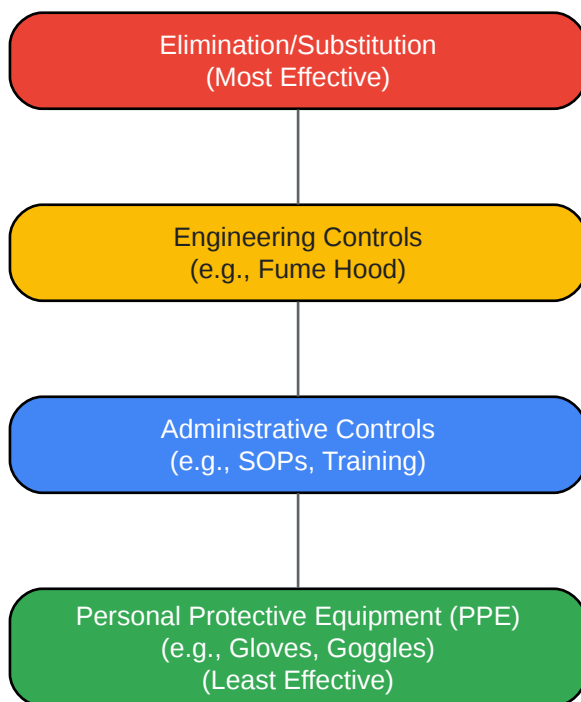
Experimental Workflow and Safety Logic

The following diagrams illustrate the necessary workflow for safe handling and the logical hierarchy of safety controls.



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Caption: Generalized workflow for safe handling.



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Caption: Hierarchy of safety controls.

Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

Exposure Route	First Aid Measures	Source
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.	[5] [16] [17]
Skin Contact	Immediately remove contaminated clothing. Flush skin with copious amounts of running water and soap for at least 15 minutes. Seek medical attention if irritation persists.	[5] [6] [14] [17]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[5] [6] [14] [18]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Immediately call a poison control center or seek emergency medical help.	[1] [17] [18]

Spill and Leak Response

- Minor Spills: For small spills of solid material, avoid generating dust.[\[2\]](#) Carefully sweep or use a HEPA-filtered vacuum to clean up the material and place it in a sealed, labeled container for disposal.[\[2\]](#)[\[8\]](#)
- Major Spills: Evacuate the area and prevent entry.[\[8\]](#) Contact your institution's environmental health and safety (EHS) department immediately.
- Fire Fighting: Use a dry chemical, carbon dioxide, water spray, or alcohol-resistant foam extinguisher.[\[4\]](#) Wear self-contained breathing apparatus (SCBA) and full protective clothing

to prevent contact with skin and eyes, as combustion may produce toxic fumes.[17]

Waste Disposal

Proper disposal is crucial to prevent environmental contamination.

- Segregation: Halogenated organic waste must be collected separately from non-halogenated waste.[11]
- Labeling: Waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name(s) of the contents.[11][14]
- Procedure: Collect all waste, including rinsates from cleaning glassware, in the designated halogenated waste container.[11] Follow all local, state, and federal regulations for hazardous waste disposal. Do not pour down the drain.[8][12]

Toxicological Information

While specific toxicological data for **4-Bromo-2,3-dimethylbenzoic acid** is not available, halogenated aromatic compounds as a class can pose long-term health risks.[19][20] They are known for their environmental persistence and potential for bioaccumulation.[19] Chronic exposure may lead to systemic effects, and as such, all routes of exposure should be minimized as a matter of good laboratory practice.[2]

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